

# "4-Bromo-2,6-difluorobenzoic acid" molecular structure

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## Compound of Interest

Compound Name: 4-Bromo-2,6-difluorobenzoic Acid

Cat. No.: B068048

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An In-depth Technical Guide to **4-Bromo-2,6-difluorobenzoic Acid**

## Abstract

**4-Bromo-2,6-difluorobenzoic acid**, with CAS number 183065-68-1, is a halogenated aromatic carboxylic acid.<sup>[1][2][3]</sup> Its structure, featuring a bromine atom and two fluorine atoms on the benzoic acid core, makes it a significant building block in synthetic organic chemistry. This document provides a comprehensive overview of its molecular structure, physicochemical properties, spectroscopic signature, synthesis, and key applications, particularly for researchers in drug development and materials science.

## Molecular Structure and Identifiers

**4-Bromo-2,6-difluorobenzoic acid** is a substituted benzoic acid. The core is a benzene ring with a carboxylic acid group. It is substituted with two fluorine atoms at positions 2 and 6, and a bromine atom at position 4.

Identifier	Value
Molecular Formula	C <sub>7</sub> H <sub>3</sub> BrF <sub>2</sub> O <sub>2</sub>
Molecular Weight	237.00 g/mol [1][2]
CAS Number	183065-68-1[1][2][4]
SMILES String	OC(=O)c1c(F)cc(Br)cc1F[1]
InChI	1S/C7H3BrF2O2/c8-3-1-4(9)6(7(11)12)5(10)2-3/h1-2H,(H,11,12)[1][4]
InChI Key	IRHPJGPQWZEZRZ-UHFFFAOYSA-N[1][4][5]

## Physicochemical Properties

The physical and chemical properties of **4-Bromo-2,6-difluorobenzoic acid** are summarized below. It typically appears as an off-white crystalline solid.[6]

Property	Value
Melting Point	198-204 °C[1]
Boiling Point	271.7±40.0 °C (Predicted)[4]
Density	1.872±0.06 g/cm <sup>3</sup> (Predicted)[4]
pKa	2.11±0.10 (Predicted)[4]
Solubility	Soluble in Methanol[4]
LogP	2.5 (at 25°C)[4]

## Spectroscopic Analysis

- <sup>1</sup>H NMR: The proton NMR spectrum is relatively simple due to the molecule's symmetry. It shows a multiplet around δ 7.20 ppm, corresponding to the two aromatic protons.[4]
- IR Spectroscopy: The infrared spectrum would be expected to show a broad absorption band for the O-H stretch of the carboxylic acid (typically around 2500-3300 cm<sup>-1</sup>), a strong

absorption for the C=O (carbonyl) stretch (around  $1700\text{ cm}^{-1}$ ), and characteristic absorptions for C-F and C-Br bonds.

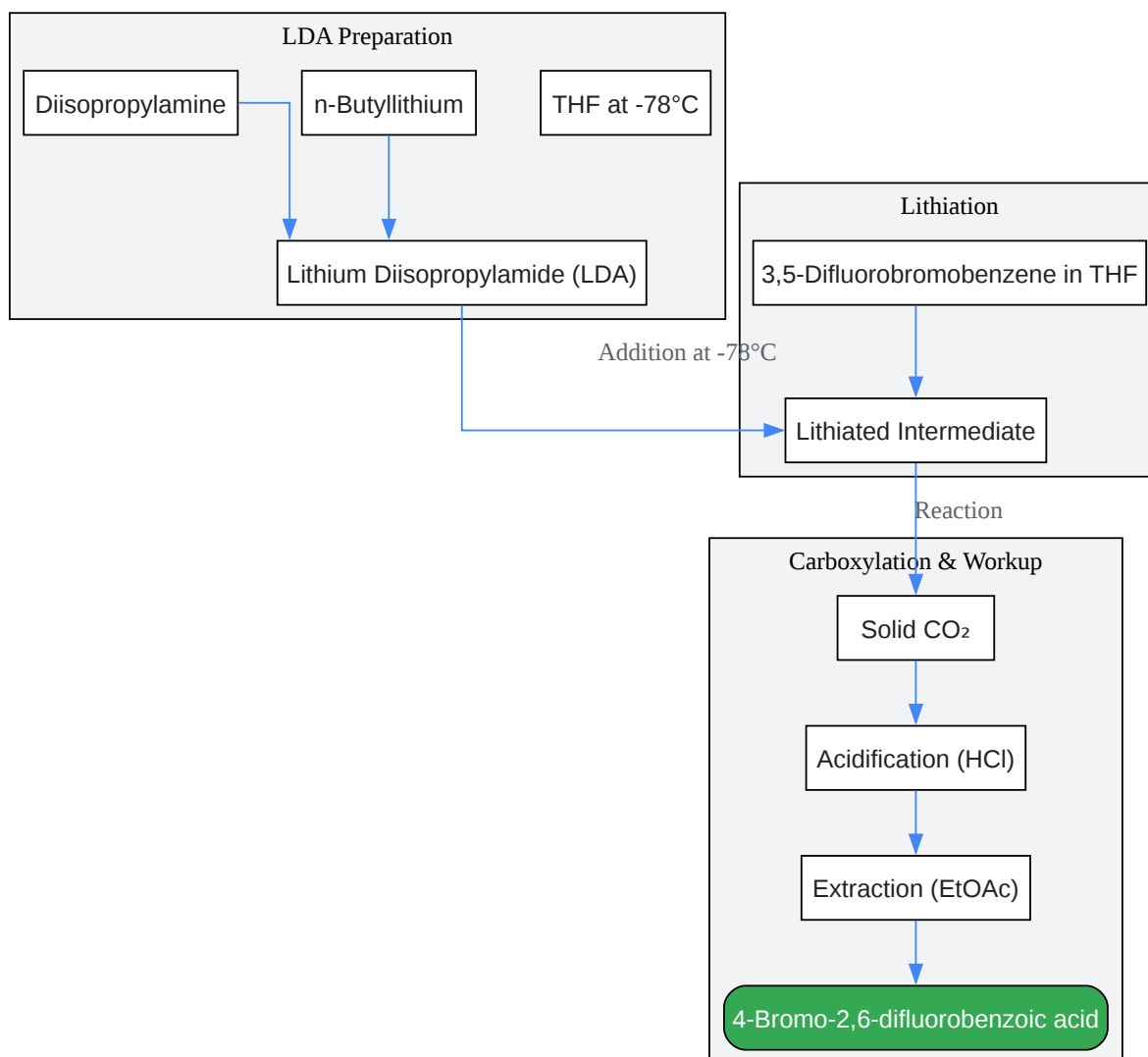
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound ( $237\text{ g/mol}$ ), with a characteristic isotopic pattern due to the presence of bromine ( $^{19}\text{Br}$  and  $^{81}\text{Br}$  in approximately a 1:1 ratio).

## Synthesis of 4-Bromo-2,6-difluorobenzoic Acid

A common method for the synthesis of **4-bromo-2,6-difluorobenzoic acid** involves the ortho-lithiation of 3,5-difluorobromobenzene, followed by carboxylation with carbon dioxide.<sup>[7]</sup>

### Experimental Protocol

- Preparation of Lithium Diisopropylamide (LDA): In a reaction vessel under an inert atmosphere, tetrahydrofuran (THF) is cooled to  $-78\text{ }^{\circ}\text{C}$ .<sup>[4][8]</sup> Diisopropylamine and n-butyllithium are added sequentially.<sup>[4][8]</sup> The mixture is stirred at this temperature for a period to form the LDA reagent.
- Lithiation: A solution of 3,5-difluorobromobenzene in THF is slowly added to the LDA solution at  $-78\text{ }^{\circ}\text{C}$ .<sup>[4][8]</sup> The reaction mixture is stirred for approximately 45 minutes to allow for the formation of the lithium salt at the 4-position.<sup>[4][8]</sup>
- Carboxylation: The reaction mixture is then transferred to a beaker containing solid carbon dioxide (dry ice) and allowed to warm to room temperature while stirring overnight.<sup>[4][8]</sup>
- Workup and Isolation: The pH of the reaction mixture is adjusted to 3 with 1N hydrochloric acid.<sup>[4][8]</sup> The product is extracted with ethyl acetate. The organic layer is then dried over anhydrous magnesium sulfate and the solvent is evaporated to yield **4-bromo-2,6-difluorobenzoic acid**.<sup>[4][8]</sup> This process has been reported to achieve a yield of 84%.<sup>[4]</sup>



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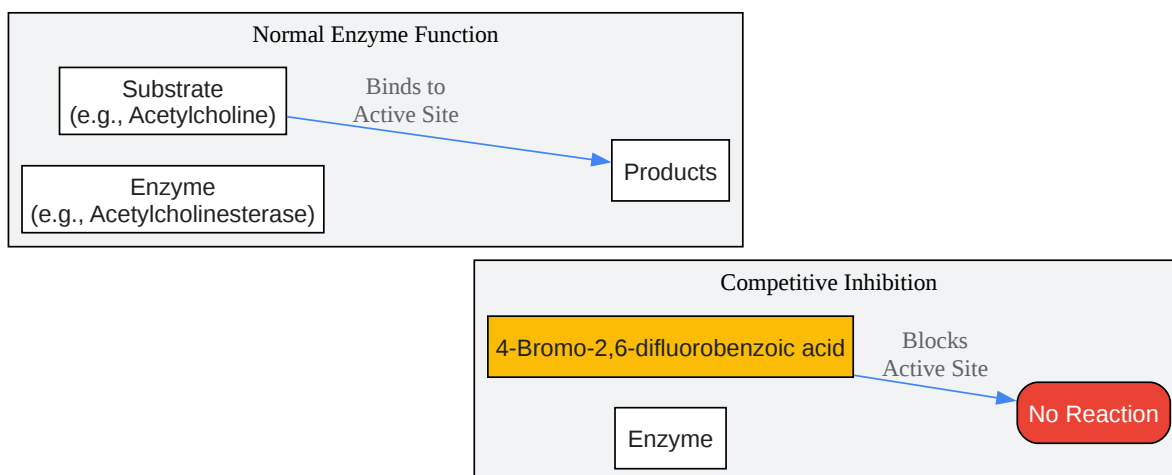
Synthesis workflow for **4-Bromo-2,6-difluorobenzoic acid**.

## Applications and Biological Activity

**4-Bromo-2,6-difluorobenzoic acid** is a versatile intermediate in the synthesis of various organic compounds.[4] It is used in the creation of agrochemicals, such as insecticides and herbicides.[4][8] In the field of drug discovery and development, it is a valuable building block for creating more complex biologically active molecules.[9]

## Enzyme Inhibition

This compound has been identified as an inhibitor of several enzymes. It is known to be a competitive inhibitor of cytochrome P450 enzymes, which are involved in the metabolism of a wide range of compounds.[4] Additionally, it has been recognized as an inhibitor of acetylcholinesterase, an enzyme critical for the breakdown of the neurotransmitter acetylcholine.[4][8] This inhibitory activity makes it a subject of interest in neuropharmacology and toxicology research.



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Mechanism of competitive enzyme inhibition.

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## References

- 1. 4-ブromo-2,6-ジフルオロ安息香酸 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. chemscene.com [chemscene.com]
- 3. echemi.com [echemi.com]
- 4. 4-Bromo-2,6-difluorobenzoic acid CAS#: 183065-68-1 [m.chemicalbook.com]
- 5. 4-Bromo-2,6-difluorobenzoic acid | CAS: 183065-68-1 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 6. innospk.com [innospk.com]
- 7. CN101050176A - Method for preparing 4 - bromine 2,6 - difluoro benzoic acid - Google Patents [patents.google.com]
- 8. 4-Bromo-2,6-difluorobenzoic acid | 183065-68-1 [chemicalbook.com]
- 9. chemimpex.com [chemimpex.com]
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